

Technical Guide: Sodium Oxane-3-Sulfinate Stability & Storage

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Compound of Interest

Compound Name: Sodium oxane-3-sulfinate

Cat. No.: B13149159

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CAS: 1849387-33-2 | Class: Baran Diversinate / Alkyl Sulfinate Salt Audience: Medicinal Chemists, Process Scientists, and Compound Management Leads.

Executive Summary & Chemical Identity

Sodium oxane-3-sulfinate is a specialized alkyl sulfinate reagent used primarily as a radical precursor for the innate C–H functionalization of heterocycles (the "Baran Diversinates" methodology). Unlike traditional cross-coupling reagents (e.g., boronic acids), alkyl sulfinate possess a unique S(IV) oxidation state that renders them chemically distinct but thermodynamically metastable.

This guide moves beyond generic "store cool and dry" advice, providing a mechanistic understanding of why degradation occurs and how to prevent it through a self-validating storage protocol.

Physicochemical Profile

Property	Specification
Chemical Structure	Tetrahydro-2H-pyran-3-sulfinic acid, sodium salt
Molecular Formula	C ₅ H ₉ NaO ₃ S
Molecular Weight	172.18 g/mol
Physical Form	White to off-white crystalline powder
Hygroscopicity	High.[1] Absorbs atmospheric moisture, accelerating oxidation.
Oxidation State	Sulfur (IV). Prone to oxidation to Sulfur (VI) (Sulfonate).

Mechanisms of Instability

To preserve the reagent, one must understand its "death pathways." **Sodium oxane-3-sulfinate** degrades primarily through oxidative desulfinylation and disproportionation.

The Oxidation Cascade (The Primary Threat)

In the presence of atmospheric oxygen and moisture, the sulfinate anion (

) oxidizes to the thermodynamically stable sulfonate (

). This reaction is often autocatalytic in the presence of trace transition metals or light.

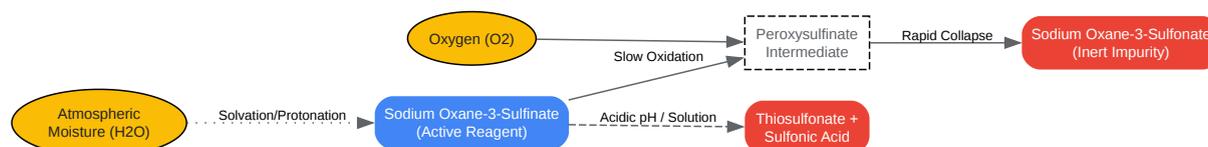
- Mechanism: The S(IV) lone pair attacks molecular oxygen (or reactive oxygen species), forming a peroxy sulfinate intermediate which rapidly collapses to the sulfonate.
- Consequence: Sulfonates are radical-inert under standard diversinate reaction conditions (TBHP/oxidant mediated). A degraded batch will not "fail safely"—it will simply fail to react, wasting valuable advanced intermediates.

Disproportionation (The "Acid" Threat)

Under acidic conditions or in protic solution, sulfinic acids can disproportionate into a thiosulfonate and a sulfonic acid.

Note: This is less common for the sodium salt in solid form but critical if the salt is stored in a humid, acidic environment.

Visualization of Degradation Pathways



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Caption: Primary degradation pathways. The conversion to sulfonate is irreversible and renders the reagent useless for radical chemistry.

Storage Protocol: The "Gold Standard"

Treat **sodium oxane-3-sulfinate** as a living reagent. Its titer determines the success of your C-H functionalization.

Storage Decision Matrix

Condition	Protocol	Rationale
Temperature	2°C to 8°C (Refrigerated)	Slows kinetics of auto-oxidation. -20°C is acceptable but ensure desiccation to prevent condensation upon warming.
Atmosphere	Inert Gas (Argon/Nitrogen)	Essential. Oxygen is the primary reactant in degradation.
Container	Amber Glass + Parafilm	Amber glass blocks UV (which can generate singlet oxygen). Parafilm/Teflon tape seals against moisture ingress.
Desiccant	Required	Store the vial inside a secondary jar containing Drierite or silica gel.

Step-by-Step Storage Workflow

- Upon Receipt: Do not simply place the bottle on the shelf. Immediately inspect the seal.
- Sub-aliquoting (Recommended): If the bottle contains >1g and will be used over months, aliquot into single-use vials inside a glovebox or under a generic nitrogen cone. This prevents repeated exposure of the bulk stock to moist air.
- Resealing: After use, purge the headspace with Argon (heavier than air) before capping. Wrap the cap junction tightly with Parafilm.

Quality Control & Self-Validation

How do you know if your reagent is dead? Relying on "it looks white" is insufficient, as the sulfonate salt is also a white powder.

The Methyl Iodide "Litmus Test" (Chemical Validation)

If you suspect batch degradation, perform this rapid chemical test:

- Dissolve 10 mg of reagent in 0.5 mL DMSO-d₆.
- Add 1.5 equivalents of Methyl Iodide (MeI).
- Wait 30 minutes at RT.
- Result:
 - Active Sulfinate: Reacts to form the Sulfone (Methyl oxanyl sulfone).
 - Dead Sulfonate: Does not react with MeI (remains as sulfonate).

NMR Validation (The Definitive Method)

Proton NMR is the most reliable method to distinguish the active sulfinate from the inert sulfonate.

- Diagnostic Signal: The -proton (the methine proton on the pyran ring attached to the sulfur).
- Shift Logic: The Sulfonate group () is more electron-withdrawing than the Sulfinate group (). Consequently, the -proton in the sulfonate will appear downfield (higher ppm) relative to the sulfinate.

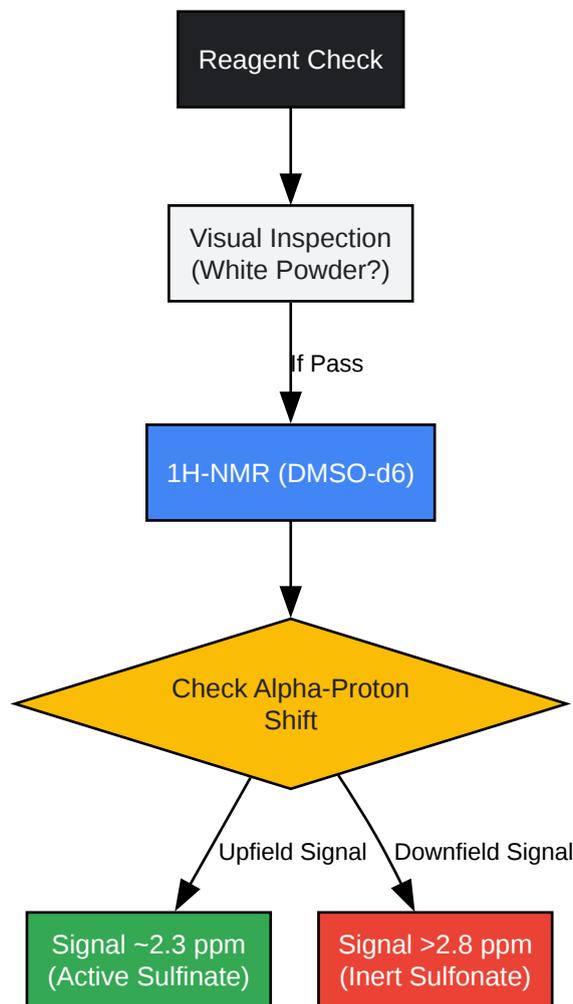
Comparative NMR Table (DMSO-d₆) | Species |

-Proton Chemical Shift (

ppm) | Multiplicity | Status | | :--- | :--- | :--- | :--- | | Sulfinate (Active) | ~2.2 – 2.5 ppm (Expected) | Multiplet (tt/m) | PASS | | Sulfonate (Inert) | ~2.8 – 3.2 ppm (Expected) | Multiplet | FAIL |

Note: Exact shifts depend on concentration/pH, but the relative difference (~0.5 ppm downfield shift for degradation) is constant.

QC Workflow Diagram



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Caption: Validation logic. The H-NMR shift of the alpha-proton is the critical discriminator between active reagent and oxidized waste.

Handling in Reaction (Best Practices)

Even perfectly stored reagent can be destroyed in the first 5 minutes of a reaction setup.

- **Degassing is Non-Negotiable:** The mechanism of Baran diversinates involves radical intermediates. Oxygen acts as a radical trap and oxidizes the starting material. Sparge reaction solvents (DMSO/Water mixtures) with Nitrogen/Argon for 10-15 minutes before adding the sulfinate.

- Order of Addition:
 - Correct: Substrate + Solvent + Sulfinatate

Degas

Add Oxidant (TBHP) slowly.
 - Incorrect: Solvent + Oxidant + Sulfinatate (Wait)

Add Substrate. (This pre-mixes the reductant and oxidant, killing the reagent before it sees the substrate).
- Solubility: **Sodium oxane-3-sulfinatate** is highly soluble in water and DMSO. If using biphasic systems (e.g., DCM/Water), vigorous stirring is required to ensure phase transfer of the radical species.

References

- Original Methodology (Baran Lab): Fujiwara, Y., et al. "Practical and innate carbon–hydrogen functionalization of heterocycles." *Nature* 2012, 492, 95–99. [[Link](#)]
- Sulfinatate Stability & Reactivity: Kuttruff, C. A., et al. "Late-Stage Functionalization of Drug-Like Molecules Using Diversinates." *ChemMedChem* 2018, 13, 983–987. [2] [[Link](#)]
- Oxidation Mechanisms of Sulfinates: Drabowicz, J., et al. "Synthesis and applications of sodium sulfinates." *RSC Advances* 2021, 11, 9759. [[Link](#)]

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Sources

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- [2. Late-Stage Functionalization of Drug-Like Molecules Using Diversinates - PubMed](#)
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